

Comprehensive Technical Guide & Safety Data Protocol: 1-(3,4-Dimethylbenzoyl)piperidine and Derivatives

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Compound of Interest

Compound Name: 1-(3,4-dimethylbenzoyl)piperidine

Cat. No.: B5548349

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Executive Summary & Chemical Identity

The compound **1-(3,4-dimethylbenzoyl)piperidine** and its functionalized derivatives (such as **1-(3,4-dimethylbenzoyl)piperidine-2-carboxylic acid**) represent a critical class of benzamide scaffolds utilized extensively in modern drug discovery and organic synthesis. Characterized by a highly lipophilic 3,4-dimethylphenyl moiety coupled to a versatile piperidine ring via a robust amide linkage, this scaffold is frequently employed as a building block for synthesizing modulators of metabolic enzymes, including 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1) inhibitors (1).

Understanding the physicochemical properties and hazard profile of this compound is paramount for researchers to design safe, high-yield experimental workflows.

Quantitative Physicochemical Data

The following table summarizes the core properties of the primary commercially available derivative, **1-(3,4-Dimethylbenzoyl)piperidine-2-carboxylic acid** (CAS: 1101848-98-9), to establish a baseline for handling and formulation (2).

Property	Value / Specification	Mechanistic Implication
CAS Number	1101848-98-9	Unique identifier for the 2-carboxylic acid derivative.
Molecular Formula	C ₁₅ H ₁₉ NO ₃	Dictates the mass balance in synthetic workflows.
Molecular Weight	261.32 g/mol	Optimal size for small-molecule drug permeability (Lipinski's Rule of 5).
Storage Temperature	2-8°C (Sealed, Dry)	Prevents slow hydrolysis of the carboxylic acid and atmospheric moisture absorption.
Topological Polar Surface Area (TPSA)	57.61 Å ²	Indicates moderate membrane permeability; requires lipophilic vehicles for cellular assays.

Safety Data Sheet (SDS) & Hazard Causality

As a Senior Application Scientist, it is critical to look beyond standard GHS pictograms and understand the causality of chemical hazards. The hazard profile of **1-(3,4-dimethylbenzoyl)piperidine** derivatives closely mirrors that of related benzoylpiperidines (3).

GHS Classification & Mechanistic Toxicology

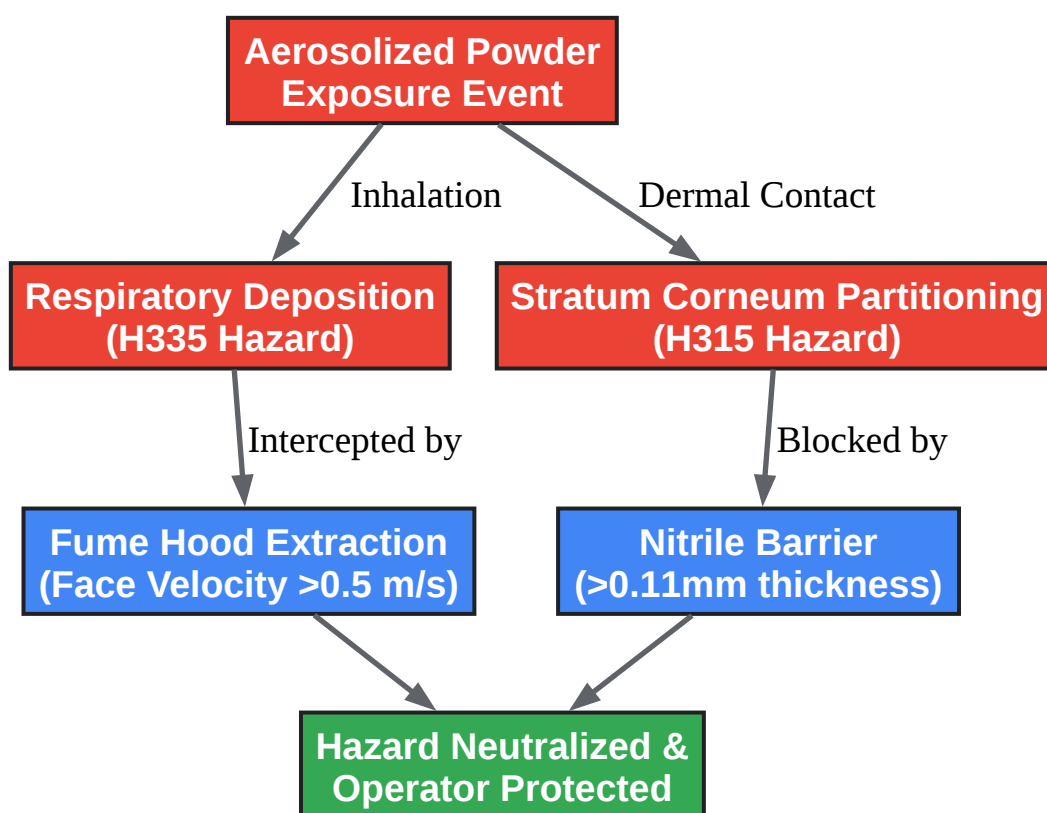
- H315 (Skin Irritation - Category 2): The lipophilic nature of the 3,4-dimethylphenyl group allows the molecule to readily partition into the lipid-rich stratum corneum of the skin. Once localized, the polarized amide carbonyl acts as a hydrogen bond acceptor, disrupting native epidermal protein structures and triggering localized inflammatory cascades.
- H319 (Serious Eye Irritation - Category 2A): The compound's moderate basicity (derived from the piperidine nitrogen, depending on substitution) and lipophilicity cause rapid disruption of the ocular tear film, leading to corneal epithelial irritation.

- H335 (STOT SE 3 - Respiratory Tract Irritation): Inhalation of aerosolized micro-powders leads to deposition in the upper respiratory tract. The compound's insolubility in aqueous mucosal fluids causes particulate retention, triggering macrophage-mediated irritation.

Self-Validating Handling Protocols

To ensure a self-validating safety system, hazard mitigation must be engineered directly into the workflow:

- Dermal Protection: Standard latex is insufficient due to the compound's lipophilicity. Use Nitrile gloves (minimum 0.11mm thickness), which provide a validated barrier against non-polar aromatic scaffolds.
- Respiratory Engineering: All transfers of the dry powder must occur within a Class II Type A2 biological safety cabinet or a chemical fume hood maintaining a face velocity of 0.5 m/s.



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Hazard exposure pathways and engineered mitigation strategies for benzoylpiperidine handling.

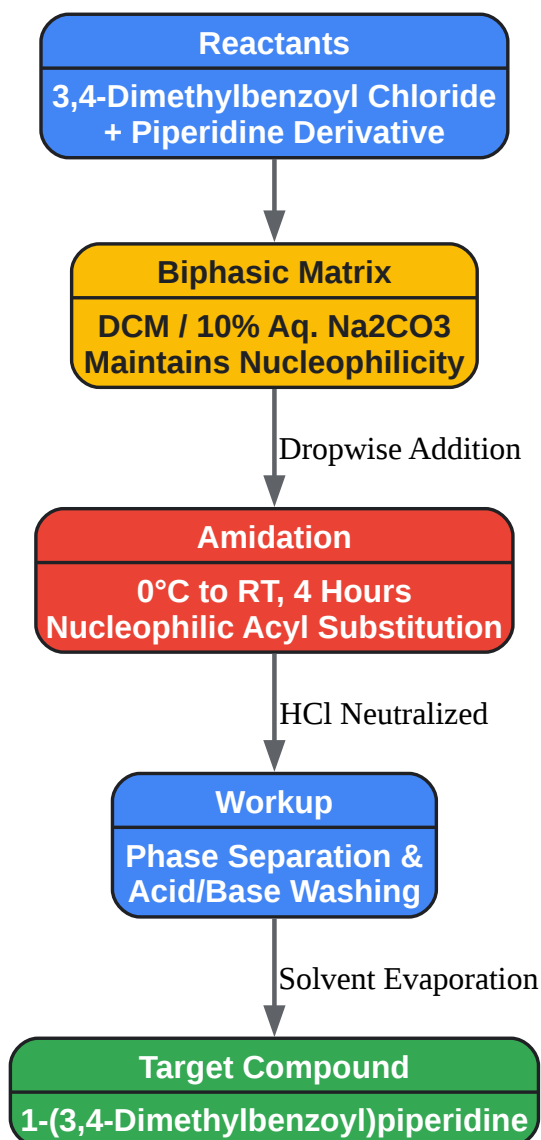
Standardized Synthesis Protocol: Nucleophilic Acyl Substitution

The synthesis of **1-(3,4-dimethylbenzoyl)piperidine** relies on a modified Schotten-Baumann amidation. This specific methodology is chosen because the biphasic nature of the reaction prevents the premature hydrolysis of the highly reactive electrophile (3,4-dimethylbenzoyl chloride) while ensuring the nucleophile (piperidine) remains in its reactive, deprotonated state.

Step-by-Step Methodology

- **Preparation of the Biphasic Matrix:** Dissolve 1.0 equivalent of the piperidine derivative in dichloromethane (DCM). Add an equal volume of 10% aqueous sodium carbonate (Na_2CO_3).
 - **Causality:** The aqueous base serves a dual purpose: it acts as an acid scavenger to neutralize the HCl byproduct (driving the reaction forward via Le Chatelier's principle) and prevents the protonation of the piperidine nitrogen, maintaining its nucleophilicity.
- **Electrophile Addition:** Cool the biphasic mixture to 0°C using an ice bath. Slowly add 1.1 equivalents of 3,4-dimethylbenzoyl chloride dropwise over 30 minutes under vigorous stirring.
 - **Causality:** The 0°C temperature suppresses the competing side-reaction of acyl chloride hydrolysis by the aqueous phase, ensuring the kinetic product (the amide) is formed exclusively.
- **Reaction Propagation:** Remove the ice bath and allow the reaction to warm to ambient temperature ($20\text{--}25^\circ\text{C}$), stirring for 4 hours.
- **Workup and Isolation:** Separate the organic DCM layer. Wash sequentially with 1M HCl (to remove unreacted piperidine), saturated NaHCO_3 (to remove residual acid), and brine. Dry over anhydrous Na_2SO_4 .
- **Purification:** Evaporate the solvent under reduced pressure. Purify the crude residue via flash column chromatography (Silica gel, Hexanes/Ethyl Acetate gradient) to yield the pure

1-(3,4-dimethylbenzoyl)piperidine derivative.



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Biphasic nucleophilic acyl substitution workflow for synthesizing benzoylpiperidine derivatives.

Pharmacological Relevance & Applications

The **1-(3,4-dimethylbenzoyl)piperidine** scaffold is not merely a synthetic endpoint; it is a privileged structure in medicinal chemistry. The steric bulk and electron-donating properties of the 3,4-dimethyl substitution on the phenyl ring create a highly specific electron cloud that fits perfectly into the hydrophobic binding pockets of certain enzymes.

Specifically, derivatives of this scaffold have been heavily investigated as 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1) inhibitors. 11 β -HSD1 is an enzyme responsible for converting inert cortisone into active cortisol within adipose and hepatic tissues. By modulating this enzyme, researchers aim to treat metabolic syndrome, type 2 diabetes, and obesity by reducing localized intracellular glucocorticoid concentrations (1). The piperidine ring serves as a flexible vector, allowing for the addition of carboxylic acids (e.g., CAS 1101848-98-9) or other polar groups to fine-tune the molecule's pharmacokinetics and prevent it from crossing the blood-brain barrier if peripheral restriction is desired.

References

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- 2. chemscene.com [chemscene.com]
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